

4-Bromo-3-methylbenzohydrazide: An In-depth Technical Guide

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Compound of Interest

Compound Name: **4-Bromo-3-methylbenzohydrazide**

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An Introduction to a Niche Benzohydrazide Derivative

4-Bromo-3-methylbenzohydrazide is a substituted aromatic hydrazine derivative. While its specific discovery and a detailed historical account are not extensively documented in publicly available scientific literature, its structural class—benzohydrazides—has been a subject of significant interest in medicinal and materials chemistry. This guide provides a comprehensive overview of the available technical information on **4-Bromo-3-methylbenzohydrazide**, including its synthesis, properties, and potential applications based on the broader understanding of related compounds.

Physicochemical Properties

Quantitative data for **4-Bromo-3-methylbenzohydrazide** is limited. The following table summarizes its basic identifiers and computed properties.

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrN ₂ O	PubChem[1]
Molecular Weight	229.07 g/mol	Appchem[2]
CAS Number	148672-43-9	Appchem[2]
Predicted XlogP	1.5	PubChem[1]
Predicted Hydrogen Bond Donor Count	2	-
Predicted Hydrogen Bond Acceptor Count	2	-
Predicted Rotatable Bond Count	1	-

Synthesis and Characterization

While a specific, detailed experimental protocol for the first synthesis of **4-Bromo-3-methylbenzohydrazide** is not readily available in the literature, a general and widely accepted method for the synthesis of benzohydrazides can be applied. This typically involves a two-step process starting from the corresponding benzoic acid.

Experimental Protocol: General Synthesis of Benzohydrazides

This protocol is a generalized procedure based on common organic chemistry practices for the synthesis of benzohydrazides from their corresponding benzoic acids.

Step 1: Esterification of 4-Bromo-3-methylbenzoic Acid

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-bromo-3-methylbenzoic acid in an excess of methanol.
- Catalysis: Add a catalytic amount of a strong acid, such as concentrated sulfuric acid, to the mixture.

- Reaction: Heat the mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Remove the excess methanol under reduced pressure.
- Purification: Dissolve the residue in an organic solvent like ethyl acetate and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a brine wash. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to obtain the methyl 4-bromo-3-methylbenzoate.

Step 2: Hydrazinolysis of Methyl 4-Bromo-3-methylbenzoate

- Reaction Setup: Dissolve the methyl 4-bromo-3-methylbenzoate obtained in the previous step in a suitable solvent such as ethanol in a round-bottom flask.
- Addition of Hydrazine: Add an excess of hydrazine hydrate to the solution.
- Reaction: Heat the reaction mixture to reflux for several hours. The formation of a precipitate may be observed.
- Isolation: Cool the reaction mixture to room temperature. If a precipitate has formed, collect it by filtration. If not, the solvent can be removed under reduced pressure.
- Purification: The crude **4-Bromo-3-methylbenzohydrazide** can be purified by recrystallization from a suitable solvent, such as ethanol or a mixture of ethanol and water, to yield the final product.

Characterization

The synthesized **4-Bromo-3-methylbenzohydrazide** would typically be characterized using the following spectroscopic methods:

- ^1H NMR (Proton Nuclear Magnetic Resonance): To confirm the presence and arrangement of protons in the molecule.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): To identify the carbon skeleton of the compound.

- FTIR (Fourier-Transform Infrared Spectroscopy): To identify the characteristic functional groups, such as the N-H, C=O, and C-Br bonds.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound.

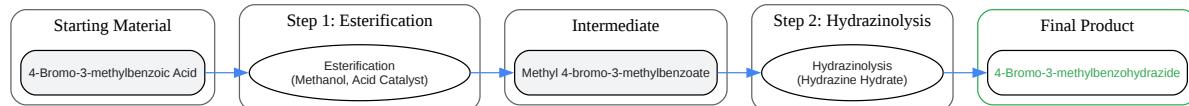
Potential Applications and Research Directions

While specific biological activity or mechanism of action studies for **4-Bromo-3-methylbenzohydrazide** are not prominent in the literature, the broader class of benzohydrazides and their derivatives (hydrazones) are known to exhibit a wide range of biological activities. These include antimicrobial, antifungal, anticonvulsant, anti-inflammatory, and anticancer properties.^[3] The presence of the bromo and methyl substituents on the benzene ring of **4-Bromo-3-methylbenzohydrazide** could modulate its biological activity and pharmacokinetic properties compared to other substituted benzohydrazides.

The primary amine group of the hydrazide moiety is a key functional group that can readily react with aldehydes and ketones to form hydrazones. This chemical reactivity allows for the facile synthesis of a diverse library of derivatives for biological screening.

Logical Workflow for Synthesis

The synthesis of **4-Bromo-3-methylbenzohydrazide** follows a logical progression from the corresponding carboxylic acid. This workflow can be visualized as follows:



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Caption: Synthetic pathway for **4-Bromo-3-methylbenzohydrazide**.

Conclusion

4-Bromo-3-methylbenzohydrazide is a chemical compound for which detailed historical and experimental data is not widely available. However, based on the well-established chemistry of benzohydrazides, its synthesis and potential for derivatization are clear. Future research on this compound could focus on its synthesis, full characterization, and the exploration of its biological activities, potentially leading to the discovery of new therapeutic agents. The lack of extensive prior research presents an opportunity for novel investigations into the properties and applications of this specific substituted benzohydrazide.

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